

# commercial availability and suppliers of 2-Amino-5-ethylbenzoic acid

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## Compound of Interest

Compound Name: 2-Amino-5-ethylbenzoic acid

Cat. No.: B1277802

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## An In-depth Technical Guide to 2-Amino-5-ethylbenzoic Acid

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the commercial availability, synthesis, and key technical data for **2-Amino-5-ethylbenzoic acid** (CAS No. 2475-82-3), a valuable building block in pharmaceutical and chemical research.

## Commercial Availability and Suppliers

**2-Amino-5-ethylbenzoic acid** is available from a range of chemical suppliers, catering to various research and development needs. The compound is typically offered in research-grade purities. While pricing is subject to fluctuation and supplier-specific quotes, the following tables summarize the available quantitative data from several commercial vendors.

Table 1: Product Specifications from Various Suppliers

Supplier	Purity	Available Quantities	Storage Conditions
Aladdin Scientific	≥ 98%	1g	Room Temperature
BOC Sciences	≥ 97%	Inquire	Room Temperature
CP Lab Safety	95%	1g	Not Specified[1]
Fluorochem	≥ 97%	Inquire	Not Specified[2]
Weifang Yangxu Group Co., Ltd.	≥ 99%	Milligram to Kilogram Scale	Cool, dry place[3]
Yancheng KangdiSen Pharmaceutical Co., Ltd.	Inquire	Inquire	Not Specified[4]
Changzhou Hopschain Chemical Co.,Ltd.	Inquire	Inquire	Not Specified[4]
Capot Chemical Co.,Ltd.	Inquire	Inquire	Not Specified[4]

Table 2: Chemical and Physical Properties

Property	Value
CAS Number	2475-82-3[3]
Molecular Formula	C <sub>9</sub> H <sub>11</sub> NO <sub>2</sub>
Molecular Weight	165.19 g/mol [5]
Appearance	White crystalline powder

## Synthesis of 2-Amino-5-ethylbenzoic Acid

A common laboratory-scale synthesis of **2-Amino-5-ethylbenzoic acid** involves the oxidative cleavage of 5-ethylindoline-2,3-dione (5-ethylisatin).[4]

# Experimental Protocol: Synthesis from 5-Ethylindoline-2,3-dione

This protocol is adapted from a general procedure and provides a step-by-step guide for the synthesis.<sup>[4]</sup>

## Materials:

- 5-ethylindoline-2,3-dione (5-ethylisatin)
- Sodium hydroxide (NaOH)
- 30% Hydrogen peroxide (H<sub>2</sub>O<sub>2</sub>) solution
- Glacial acetic acid
- Distilled water
- Ethanol
- Standard laboratory glassware and equipment (beakers, flasks, magnetic stirrer, filtration apparatus)

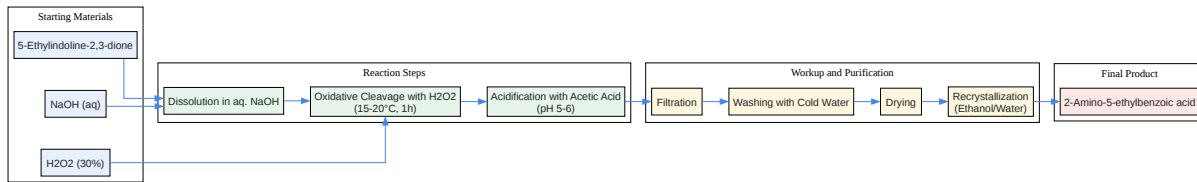
## Procedure:

- Preparation of Sodium Hydroxide Solution: Dissolve 6.5 g (162.5 mmol) of sodium hydroxide in 52 mL of distilled water in a beaker. Cool the solution to below 30°C.
- Reaction Setup: In a separate reaction vessel equipped with a magnetic stirrer, slowly add 9.6 g (54.8 mmol) of 5-ethylindoline-2,3-dione to the cooled sodium hydroxide solution with continuous stirring.
- Cooling: Further cool the reaction mixture to below 15°C using an ice bath.
- Oxidation: Slowly add 15.6 g of 30% hydrogen peroxide solution dropwise to the reaction mixture. It is crucial to control the rate of addition to maintain the reaction temperature between 15-20°C.

- Reaction Time: After the complete addition of hydrogen peroxide, continue stirring the reaction mixture at 15-20°C for an additional hour.
- Precipitation: Slowly add glacial acetic acid dropwise to the reaction mixture to adjust the pH to 5-6. A yellow solid will precipitate out of the solution.
- Isolation of Product: Collect the precipitated solid by filtration. Wash the solid with a small amount of cold water and then allow it to dry.
- Purification: Recrystallize the crude product from an ethanol/water (1:1, v/v) mixture to obtain the purified **2-Amino-5-ethylbenzoic acid**. A reported yield for a similar synthesis is approximately 38%.<sup>[4]</sup>

## Experimental Workflow and Diagrams

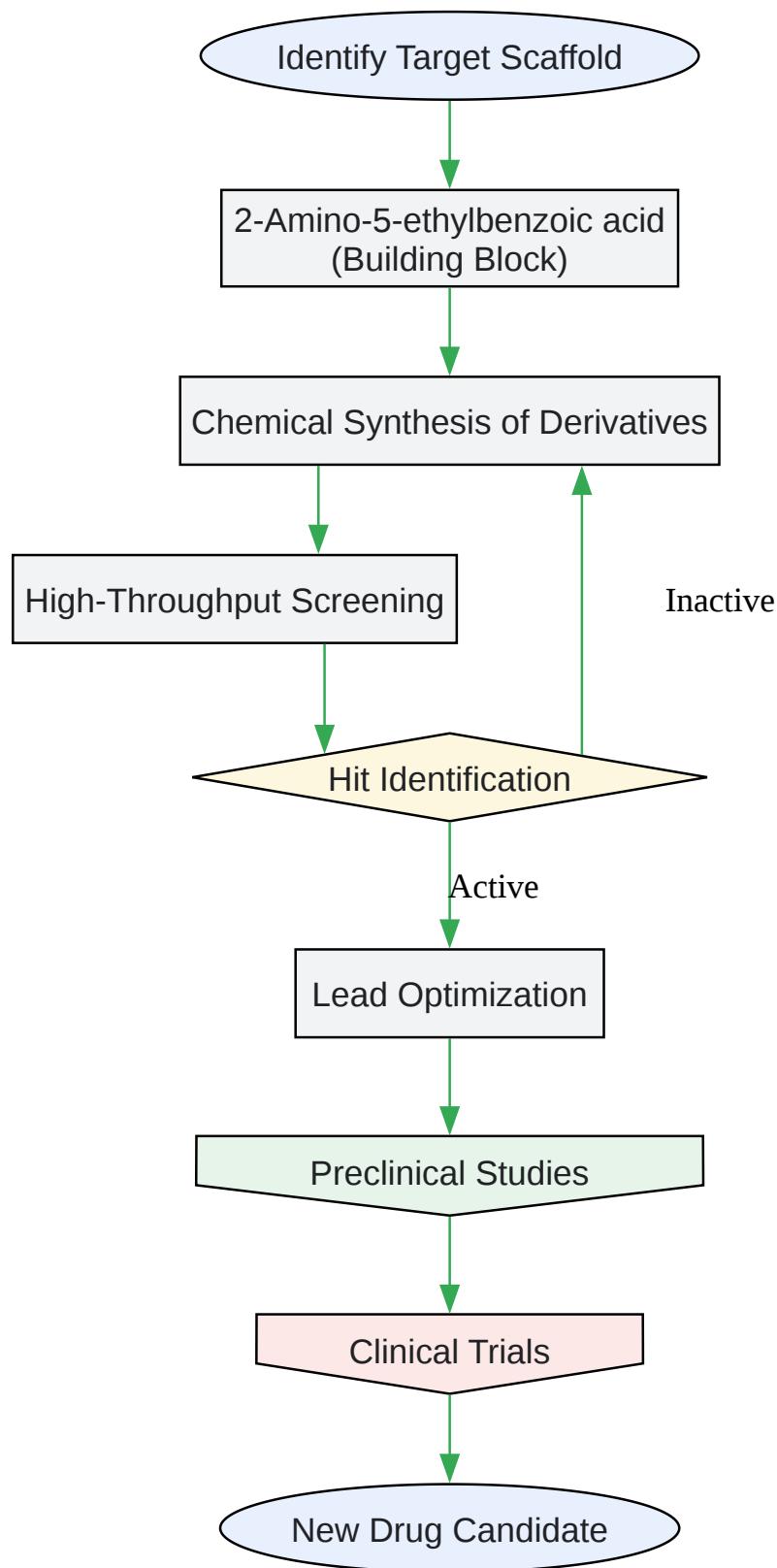
The synthesis of **2-Amino-5-ethylbenzoic acid** from 5-ethylindoline-2,3-dione can be visualized as a straightforward workflow.



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Synthesis workflow for **2-Amino-5-ethylbenzoic acid**.

As **2-Amino-5-ethylbenzoic acid** is primarily a chemical building block, its direct involvement in specific signaling pathways is not prominently documented in publicly available literature. Its utility lies in its incorporation into larger molecules with potential biological activity. Researchers in drug discovery may utilize this compound as a scaffold or intermediate for the synthesis of novel therapeutic agents. The logical workflow for its application in such a context is presented below.



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Logical workflow in drug discovery.

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